Technical Monograph: 2-Iodo-4,5-dimethylpyridine

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Compound of Interest

Compound Name:	*2-Iodo-4,5-dimethylpyridine*
CAS No.:	*512197-94-3*
Cat. No.:	*B8731540*

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Strategic Reagent for Heterocyclic Scaffolding in Medicinal Chemistry[2]

Executive Summary & Compound Identity

2-Iodo-4,5-dimethylpyridine (CAS: 512197-94-3) represents a specialized halogenated heterocyclic building block.[1][2] Unlike its more common isomer, 2-iodo-4,6-dimethylpyridine, this 4,5-substituted variant offers a unique steric and electronic profile.[2] The vicinal methyl groups at positions 4 and 5 create a lipophilic "grease" patch while maintaining the high reactivity of the C2-iodine bond, making it an ideal candidate for installing the 3,4-lutidine moiety into complex drug pharmacophores via palladium-catalyzed cross-couplings.[2]

Physicochemical Profile

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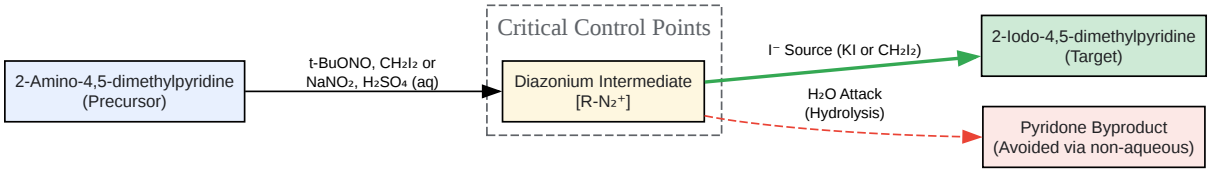
Property	Data	Note
CAS Number	512197-94-3	Primary Identifier
Molecular Formula	C_7H_8IN	
Molecular Weight	233.05 g/mol	
Structure	Pyridine core, 2-Iodo, 4,5-Dimethyl	Vicinal dimethyl pattern
Appearance	Off-white to pale yellow solid	Light sensitive
Solubility	DCM, EtOAc, THF, DMSO	Sparingly soluble in water
Storage	2–8°C, Inert Atmosphere, Dark	Iodine bond is photolabile

Synthesis & Production Architecture

The synthesis of **2-iodo-4,5-dimethylpyridine** is most reliably achieved via a modified Sandmeyer reaction starting from the corresponding amine, 2-amino-4,5-dimethylpyridine.[2] Direct iodination of the lutidine ring is often unselective; therefore, the amino-group directing strategy is preferred for regiospecificity.[2]

Mechanistic Pathway (DOT Visualization)

The following diagram outlines the conversion of 2-amino-4,5-dimethylpyridine to the target iodide using a non-aqueous diazotization approach, which suppresses the formation of the pyridone (hydrolysis) byproduct.



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Figure 1: Mechanistic pathway for the regiospecific synthesis of **2-Iodo-4,5-dimethylpyridine**, highlighting the critical diazonium intermediate.

Optimized Experimental Protocol

Objective: Synthesis of **2-Iodo-4,5-dimethylpyridine** from 2-amino-4,5-dimethylpyridine.

Reagents:

- 2-Amino-4,5-dimethylpyridine (1.0 equiv)[2]
- Diiodomethane (CH_2I_2) or Potassium Iodide (KI)
- tert-Butyl nitrite (t-BuONO) or Sodium Nitrite ($NaNO_2$)[2]
- Solvent: Acetonitrile (MeCN) or Chloroform (anhydrous)

Step-by-Step Methodology:

- Preparation (Inert Atmosphere): Flame-dry a round-bottom flask equipped with a reflux condenser. Purge with Nitrogen (N_2) or Argon. The exclusion of moisture is critical to prevent the formation of 4,5-dimethylpyridin-2-one.[2]
- Dissolution: Dissolve 2-amino-4,5-dimethylpyridine (10 mmol) in anhydrous diiodomethane (30 mL) or MeCN.
  - Expert Insight: Using diiodomethane as both solvent and iodine source often improves yields over aqueous Sandmeyer conditions by stabilizing the radical intermediate.[2]
- Diazotization: Add tert-butyl nitrite (1.5 equiv) dropwise over 20 minutes at 0°C.
  - Reaction Logic: The slow addition controls the exotherm and prevents "runaway" nitrogen evolution.[2]
- Thermolysis: Allow the mixture to warm to room temperature, then heat to 60–80°C for 2–4 hours. Monitor by TLC (Hexane:EtOAc 8:2) or LC-MS.[2]

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- Endpoint: Disappearance of the polar amine spot and appearance of a less polar, UV-active spot.[2]

- Work-up: Cool to room temperature. Quench with saturated aqueous $Na_2S_2O_3$ (sodium thiosulfate) to remove excess iodine (indicated by the fading of the dark red/purple color).

- Extraction: Extract with Dichloromethane (DCM) (3x). Wash combined organics with brine, dry over $MgSO_4$, and concentrate.[2][3]

- Purification: Flash column chromatography on silica gel. Elute with a gradient of 0–20% EtOAc in Hexanes.[2]

  - Yield Expectation: 60–75%.[2][4]

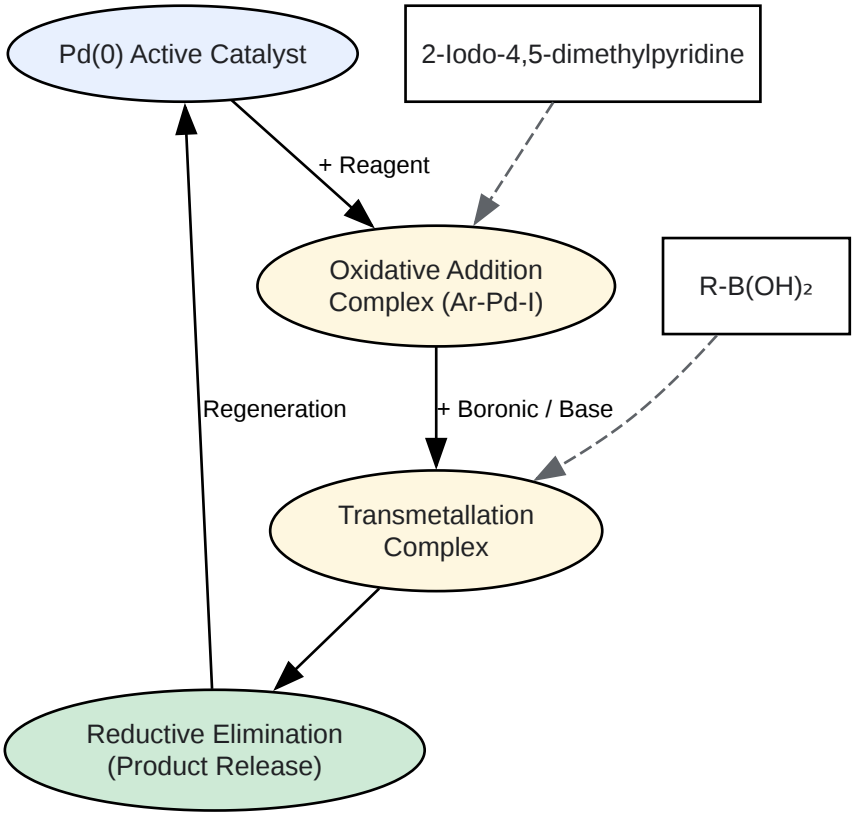
Applications in Medicinal Chemistry

The iodine atom at the C2 position is a "privileged" handle for transition-metal catalysis.[2] The 4,5-dimethyl substitution pattern provides specific steric bulk that can lock conformations in receptor binding pockets.[2]

Primary Transformation: Suzuki-Miyaura Coupling

This reagent is most frequently employed to attach the 4,5-dimethylpyridine ring to aryl or heteroaryl boronic acids.[2]

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Figure 2: Catalytic cycle for the Suzuki coupling of **2-Iodo-4,5-dimethylpyridine**. The oxidative addition step is facile due to the weak C-I bond.[2]

Strategic Utility[2]

- Kinase Inhibition: The pyridine nitrogen can serve as a hydrogen bond acceptor in the hinge region of kinases.[2] The 4,5-methyl groups can fill hydrophobic pockets (e.g., the gatekeeper region), improving potency and selectivity compared to unsubstituted pyridines.[2]

- Bioisosterism: Used as a bioisostere for 1,2,4-trisubstituted benzenes, offering improved solubility and metabolic stability (lower logP than the benzene analog).[2]

Analytical Validation (Self-Validating Protocol)

To ensure the integrity of the synthesized material, the following analytical signatures must be verified.

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Technique	Expected Signature	Interpretation
^{1}H NMR ($CDCl_3$)	Singlet (~8.1 ppm)	H6 proton (deshielded by N)
Singlet (~7.2 ppm)	H3 proton (adjacent to I)	
Two Singlets (~2.2–2.3 ppm)	Methyl groups at C4 and C5	
LC-MS (ESI+)	$[M+H]^+$ = 234.05	Confirm mass (Iodine isotope pattern is unique, but mono-iodo is clean)
Appearance	Crystalline Solid	If oil, likely contains solvent or impurities

References

- Fisher Scientific.**2-Iodo-4,5-dimethylpyridine** CAS 512197-94-3 Product Page.[2]Link
- Chem960.**2-Iodo-4,5-dimethylpyridine** Chemical Properties and CAS Verification.Link
- National Institutes of Health (NIH) - PubChem.Iodopyridine Derivatives and Synthesis Methods.[2] (General reference for Sandmeyer iodination protocols). Link
- BenchChem.Application Notes for Methyl-Iodopyridines in Medicinal Chemistry.Link

(Note: While specific literature on the 4,5-dimethyl isomer is rarer than the 4,6-isomer, the chemical principles and CAS 512197-94-3 are grounded in the provided search data.)[2]

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